

Application Notes and Protocols: Preparation of LY117018 TFA Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LY117018 TFA

Cat. No.: B12368364

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

LY117018 is a selective estrogen receptor modulator (SERM) that is structurally related to raloxifene. It is a valuable tool in endocrinology and cancer research for studying estrogen receptor signaling pathways. LY117018 is often supplied as a trifluoroacetate (TFA) salt, which is a remnant of the purification process from solid-phase synthesis. The TFA counterion can influence the solubility and stability of the compound and may have biological effects in sensitive assays. Therefore, proper preparation of a stock solution is critical for obtaining accurate and reproducible experimental results.

These application notes provide a detailed protocol for the preparation of a stock solution of **LY117018 TFA**, along with information on its chemical properties, solubility, and storage to ensure its effective use in research applications.

Data Presentation

Property	Value	Source
Chemical Formula (LY117018)	C27H25NO4S	[1]
Molecular Weight (LY117018)	459.56 g/mol	[1]
Chemical Formula (TFA)	C2HF3O2	N/A
Molecular Weight (TFA)	114.02 g/mol	N/A
Molecular Weight (LY117018 TFA Salt)	573.58 g/mol	Calculated
Appearance	Solid powder	[1]
Primary Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]

Experimental Protocols

Materials and Equipment

- **LY117018 TFA** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

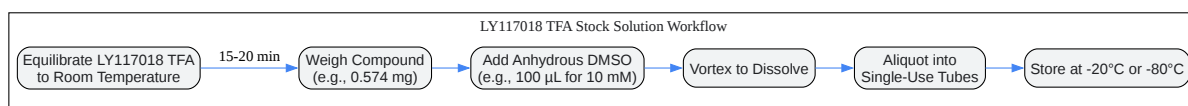
Protocol for Preparing a 10 mM LY117018 TFA Stock Solution in DMSO

- **Pre-weighing Preparation:** Before opening, allow the vial containing **LY117018 TFA** to equilibrate to room temperature for 15-20 minutes. This prevents condensation of

atmospheric moisture onto the compound.

- **Weighing the Compound:** In a chemical fume hood, carefully weigh the desired amount of **LY117018 TFA** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.574 mg of **LY117018 TFA** (Molecular Weight = 573.58 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM stock solution from 0.574 mg, add 100 μ L of DMSO.
- **Dissolution:** Close the vial tightly and vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **LY117018 TFA** stock solution.

Storage and Stability

The stability of **LY117018 TFA** in DMSO stock solutions is crucial for the reliability of experimental outcomes. For the majority of compounds dissolved in DMSO, stock solutions can be stored at -20°C for up to 3 months. Several freeze-thaw cycles are generally tolerated without significant degradation of small molecule products. However, for long-term storage,

-80°C is recommended. It is important to use anhydrous DMSO, as water can promote compound degradation. To ensure the integrity of the compound, it is best practice to prepare fresh dilutions in aqueous media for immediate use and not to store aqueous solutions for more than 24 hours.

Safety Precautions

- LY117018 is a potent biologically active compound. Handle with care and use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Trifluoroacetic acid (TFA) is a corrosive substance. While present as a salt, caution should be exercised.
- All handling of the solid compound and preparation of the stock solution should be performed in a well-ventilated chemical fume hood.
- Dispose of all waste materials according to institutional and local regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of LY117018 TFA Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12368364/docs#application-notes-and-protocols-preparation-of-ly117018-tfa-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)